

Physical and chemical properties of deuterated posaconazole standards

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Compound of Interest

Compound Name: *O-Benzyl Posaconazole-4-hydroxyphenyl-d4*

Cat. No.: *B12412611*

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A Comprehensive Technical Guide to Deuterated Posaconazole Standards

Introduction: Deuterated posaconazole standards are stable, isotopically labeled analogs of the broad-spectrum triazole antifungal agent, posaconazole. These standards, most commonly posaconazole-d4 and posaconazole-d5, are indispensable tools in clinical and pharmaceutical research. Their primary application is as internal standards in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS/MS), for the therapeutic drug monitoring (TDM) of posaconazole in biological matrices like plasma and serum.[1][2][3] The incorporation of deuterium atoms results in a higher molecular weight with negligible impact on the molecule's chemical properties, allowing it to be distinguished from the unlabeled drug by mass spectrometry while co-eluting chromatographically. This ensures accurate and precise quantification, which is crucial due to posaconazole's variable absorption and potential for drug-drug interactions.[1]

Physical and Chemical Properties

The physical and chemical characteristics of deuterated posaconazole standards are critical for their proper handling, storage, and application in analytical methodologies. The following tables summarize the key properties of posaconazole and its common deuterated analogs, posaconazole-d4 and posaconazole-d5.

Table 1: General and Physical Properties

Property	Posaconazole	Posaconazole-d4	Posaconazole-d5
Synonyms	SCH 56592, POS	SCH 56592-d4	SCH 56592-d5
CAS Number	171228-49-2[4]	1133712-26-1[1][5]	1217785-83-5[3]
Appearance	Crystalline solid, White to off-white foam	Off-White Foam[1]	Data not available
Storage Temperature	-20°C[6]	-20°C Freezer[1][5]	-20°C / -80°C[3]
Purity	≥95%[6]	>95% (HPLC)[5]	Data not available
Solubility	Soluble in DMSO and dimethylformamide (~0.5 mg/ml)[6]	Data not available	Data not available
UV/Vis. λmax	263 nm[6]	Data not available	Data not available

Table 2: Chemical and Molecular Properties

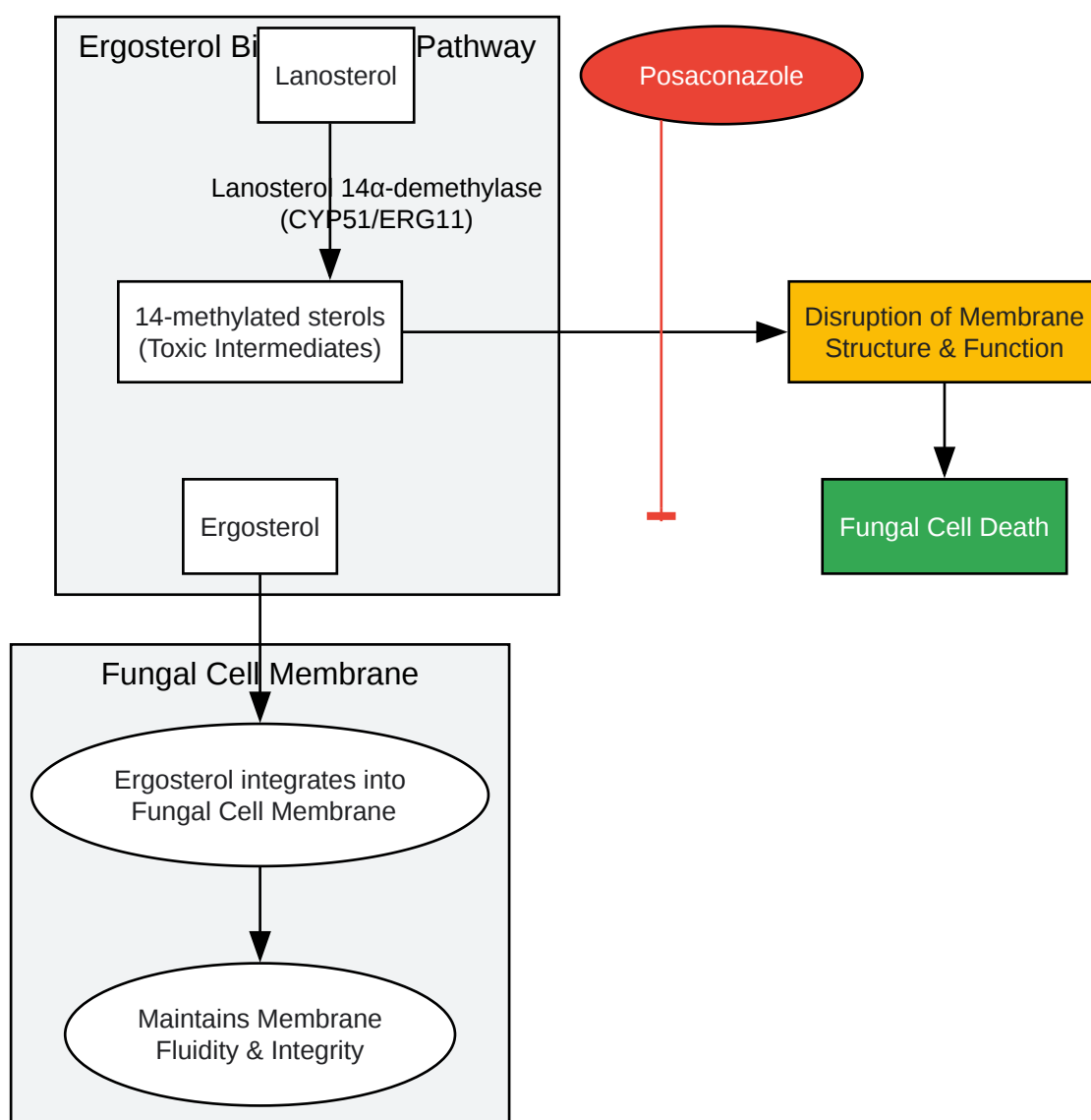
Property	Posaconazole	Posaconazole-d4	Posaconazole-d5
Molecular Formula	C ₃₇ H ₄₂ F ₂ N ₈ O ₄ [4]	C ₃₇ H ₃₈ D ₄ F ₂ N ₈ O ₄ [5]	C ₃₇ D ₅ H ₃₇ F ₂ N ₈ O ₄ [7]
Molecular Weight	700.78 g/mol [8]	704.8 g/mol [2][9]	705.81 g/mol [3]
Accurate Mass	700.32970817 Da[4]	704.3548 Da[5]	705.361 Da[7]
SMILES String	FC1=CC=C([C@@]2(CN3C=NC=N3)C--INVALID-LINK----INVALID-LINK--O)C7=O)C=C6)CC5)C=C4">C@HCO2)C(F)=C1	[2H]c1c([2H])c(N2C=NN(--INVALID-LINK---INVALID-LINK--O)C2=O)c([2H])c([2H])c1N3CCN(CC3)c4cc(OC[C@@H]5CO--INVALID-LINK--(C5)c7ccc(F)cc7F)cc4	[2H]C([2H])([2H])C([2H])([2H])--INVALID-LINK--O">C@@HN1N=CN(C1=O)c2ccc(cc2)N3CN(CC3)c4ccc(OC[C@@H]5CO--INVALID-LINK--(C5)c7ccc(F)cc7F)cc4
InChI Key	InChI=1S/C37H42F2N8O4/c1-3-35(26(2)48)47-36(49)46(25-42-47)31-7-5-29(6-8-31)43-14-16-44(17-15-43)30-9-11-32(12-10-30)50-20-27-19-37(51-21-27,22-45-24-40-23-41-45)33-13-4-28(38)18-34(33)39/h4-13,18,23-27,35,48H,3,14-17,19-22H2,1-2H3/t26-,27+,35-,37-/m0/s1	InChI=1S/C37H42F2N8O4/c1-3-35(26(2)48)47-36(49)46(25-42-47)31-7-5-29(6-8-31)43-14-16-44(17-15-43)30-9-11-32(12-10-30)50-20-27-19-37(51-21-27,22-45-24-40-23-41-45)33-13-4-28(38)18-34(33)39/h4-13,18,23-27,35,48H,3,14-17,19-22H2,1-2H3/t26-,27+,35-,37-/m0/s1/i5D,6D,7D,8D	InChI=1S/C37H42F2N8O4/c1-3-35(26(2)48)47-36(49)46(25-42-47)31-7-5-29(6-8-31)43-14-16-44(17-15-43)30-9-11-32(12-10-30)50-20-27-19-37(51-21-27,22-45-24-40-23-41-45)33-13-4-28(38)18-34(33)39/h4-13,18,23-27,35,48H,3,14-17,19-22H2,1-2H3/t26-,27+,35-,37-/m0/s1/i1D3,3D2

Mechanism of Action & Signaling Pathways

Posaconazole's primary mechanism of action is the inhibition of ergosterol synthesis, an essential component of the fungal cell membrane.[10][11] This is achieved by targeting and

inhibiting the fungal cytochrome P450 enzyme lanosterol 14 α -demethylase, which is encoded by the ERG11 gene.[10][12] This inhibition disrupts the conversion of lanosterol to ergosterol, leading to the accumulation of toxic methylated sterol precursors.[10] The resulting depletion of ergosterol and accumulation of abnormal sterols compromise the integrity and function of the fungal cell membrane, ultimately leading to fungal cell death.[10][11]

Additionally, posaconazole has been shown to inhibit the Hedgehog (Hh) signaling pathway at the level of the Smoothened (SMO) protein, a mechanism distinct from its antifungal activity.[13] This off-target effect is a subject of research for its potential application in treating certain cancers where the Hh pathway is dysregulated.[13]



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Posaconazole's primary mechanism of action: inhibition of ergosterol synthesis.

Experimental Protocols

Deuterated posaconazole is predominantly used as an internal standard for quantitative analysis. Below are representative protocols for common analytical techniques.

Quantitative Analysis by LC-MS/MS

This method is the gold standard for therapeutic drug monitoring of posaconazole in biological fluids.^[14]

- Sample Preparation (Protein Precipitation):
 - To a 50 µL aliquot of patient plasma or serum, add 950 µL of an internal standard solution.^[15]
 - The internal standard solution consists of deuterated posaconazole (e.g., Posaconazole-d4) dissolved in methanol containing 0.1% formic acid.^[15]
 - Vortex-mix the sample vigorously to precipitate proteins.
 - Centrifuge the mixture to pellet the precipitated proteins.
 - Transfer the supernatant to an autosampler vial for injection.^[14]
- Chromatographic Conditions:
 - HPLC System: ACQUITY UPLC I-Class System or equivalent.^[15]
 - Column: ACQUITY UPLC BEH C18, 2.1 x 50 mm, 3 µm particle size.^{[15][16]}
 - Mobile Phase: A gradient elution using a mixture of acetonitrile, water, and formic acid (e.g., starting with a 55:45:0.1 v/v/v ratio).^[17]
 - Flow Rate: 0.25 - 1.2 mL/min.^{[17][18]}

- Column Temperature: 25-40°C.[18][19]
- Injection Volume: 10-20 µL.[18][19]
- Mass Spectrometry Conditions:
 - Mass Spectrometer: Triple quadrupole mass spectrometer (e.g., Waters Xevo TQD, Sciex/API3000).[15][17]
 - Ionization Mode: Electrospray Ionization Positive (ESI+).[16]
 - Detection: Multiple Reaction Monitoring (MRM). Specific precursor-to-product ion transitions for both posaconazole and deuterated posaconazole are monitored.

Analysis by High-Performance Liquid Chromatography (HPLC) with UV or Fluorescence Detection

While LC-MS/MS is more common for bioanalysis, HPLC with other detectors is used for bulk drug analysis and formulation quality control.

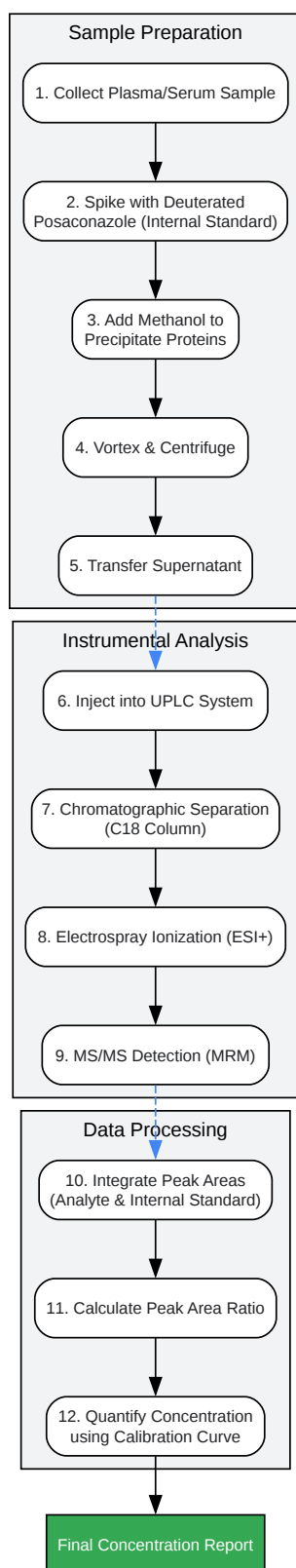
- Sample Preparation (for bulk drug):
 - Accurately weigh and dissolve approximately 10 mg of posaconazole standard in a 10 mL volumetric flask using a suitable solvent like acetonitrile or methanol to create a stock solution.[18][20]
 - Prepare working solutions by diluting the stock solution to the desired concentration range (e.g., 1-30 µg/mL).[18][20]
 - Filter the solutions through a 0.45 µm membrane filter before injection.[20]
- Chromatographic Conditions:
 - Column: C8 or C18 reverse-phase column (e.g., Shim-pack C8, 250 x 4.6 mm, 5 µm).[20]
 - Mobile Phase: Isocratic elution with a mixture of methanol and water (e.g., 75:25 v/v).[20]
 - Flow Rate: 1.0 mL/min.[20]

- Detection:
 - UV Detector: Set at the absorbance maximum of posaconazole, approximately 260-263 nm.[\[6\]](#)[\[20\]](#)[\[21\]](#)
 - Fluorescence Detector: Excitation at 245 nm and emission at 380 nm.[\[22\]](#)

Characterization by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is used for the structural confirmation and characterization of deuterated posaconazole standards.

- Sample Preparation: Dissolve the deuterated standard in a suitable deuterated solvent, such as deuterated dimethyl sulfoxide (DMSO-d₆) or chloroform-d (CDCl₃).[\[23\]](#)[\[24\]](#)
- Instrumentation: A high-field NMR spectrometer (e.g., 300 or 400 MHz) is used.[\[23\]](#)
- Analysis:
 - ¹H NMR spectra are recorded to confirm the structure and determine the percentage of deuterium incorporation by comparing the integrals of proton signals at deuterated and unlabeled positions.[\[23\]](#)
 - ¹³C NMR and 2D NMR techniques (like GHMBCAD for ¹H-¹⁵N correlation) can be used for complete structural assignment.[\[25\]](#)
 - Deuterium NMR (²H NMR) can also be employed for direct analysis of highly deuterated compounds.[\[26\]](#)



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Typical workflow for quantitative analysis of posaconazole using LC-MS/MS.

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